

Personal Protective Equipment & Handling Guide: Einecs 234-095-7

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Compound of Interest

Compound Name: *Einecs 234-095-7*

CAS No.: *10532-56-6*

Cat. No.: *B12687881*

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Substance Identity: Flurenol-dimethylammonium CAS Number: 10532-56-6 Chemical Family: Morphactin (Plant Growth Regulator)[1]

Executive Safety Summary

Einecs 234-095-7 is a morphactin-based plant growth regulator utilized in agricultural research and herbicide development.[1] While often biologically active at low concentrations, its formulation as a dimethylamine salt introduces specific handling risks, particularly regarding potential skin sensitization and respiratory irritation. This guide synthesizes field-proven protocols to ensure zero-exposure handling in a laboratory setting.

Hazard Characterization (GHS Framework)

- **Health Hazards:** Causes skin irritation (H315), causes serious eye irritation (H319), may cause respiratory irritation (H335).
- **Physical Hazards:** Stable under normal conditions; however, reaction with strong bases may liberate dimethylamine (flammable/corrosive gas).

- Environmental: Harmful to aquatic life with long-lasting effects (H412).[1][2]

Personal Protective Equipment (PPE) Matrix

Selection of PPE must be driven by the specific phase of experimentation. The following matrix correlates operational risk with required protection levels.

Protection Zone	PPE Requirement	Technical Specification	Rationale
Dermal (Hands)	Primary: Nitrile (0.11 mm)Secondary: Laminate (Silver Shield)	Breakthrough: >480 minStandard: EN 374	Nitrile provides tactile sensitivity for weighing; Laminate liners required for stock solution preparation to prevent permeation by organic solvents (e.g., DMSO).[1]
Ocular/Face	Chemical Safety Goggles	Standard: ANSI Z87.1 / EN 166	Prevents exposure to fine particulates during weighing and splashes during solubilization.
Respiratory	N95 / P2 Respirator	Standard: NIOSH N95 / EN 149 FFP2	Essential when handling the lyophilized powder to prevent inhalation of airborne particulates.
Body Defense	Lab Coat (High-Neck)	Material: Poly-cotton or Tyvek	Ensures coverage of the neck and wrists; Tyvek recommended if handling quantities >10g.[1]

Operational Handling Protocol

This workflow ensures scientific integrity by preventing cross-contamination while maximizing operator safety.

Phase A: Pre-Operational Verification

- Engineering Controls: Verify Fume Hood velocity is 0.5 m/s (100 fpm).
- Neutralization Check: Prepare a spill kit containing an inert absorbent (vermiculite) and a weak acid neutralizer (citric acid) in case of dimethylamine liberation.

Phase B: Solubilization Workflow

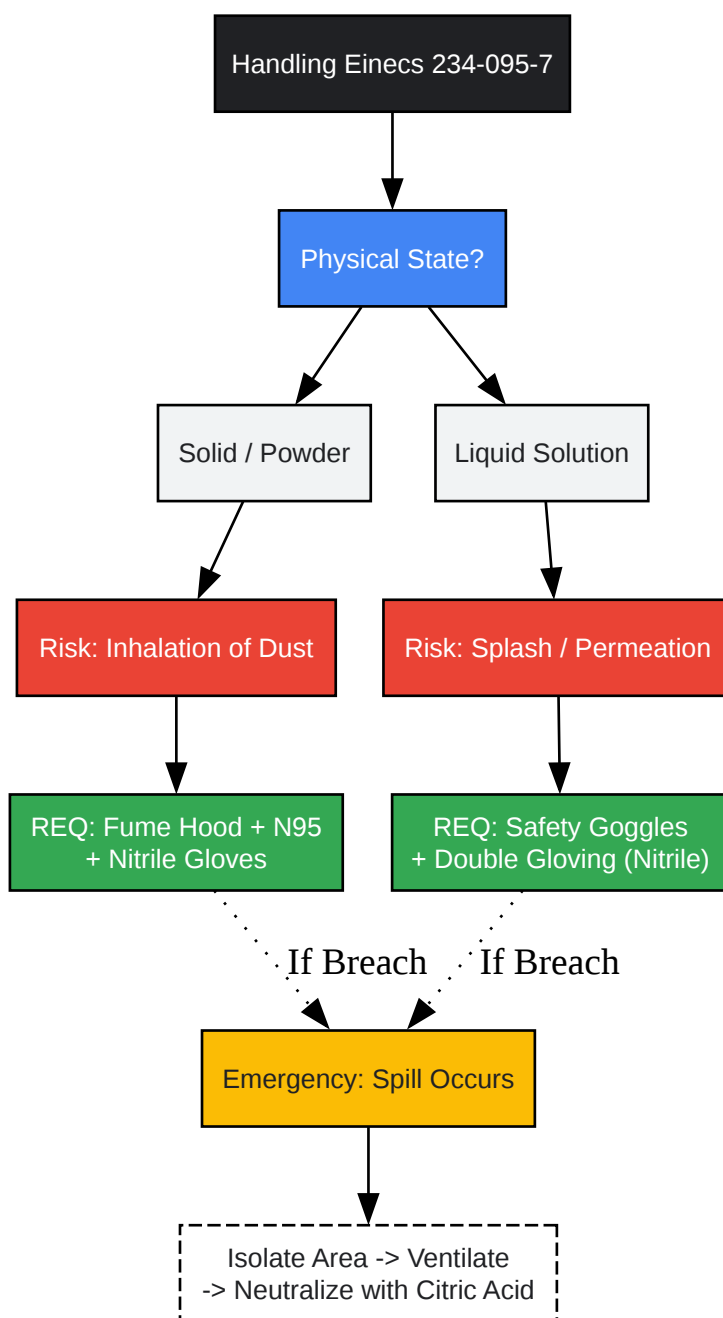
- Solvent Selection: Flurenol-dimethylammonium is highly soluble in water and polar organic solvents.
- Step 1: Weigh the required mass inside the fume hood. Do not weigh on an open bench.
- Step 2: Add solvent (e.g., water or buffer) slowly to the solid.
- Step 3: Vortex in a closed tube. Note: Avoid sonication in open vessels to prevent aerosolization.

Phase C: Waste Disposal & Deactivation

- Segregation: Collect aqueous waste in a container marked "Non-Halogenated Organic - Toxic."
- Deactivation: For minor residues, treat with a dilute acidic solution (pH 4-5) to ensure the amine component is protonated and non-volatile before disposal.^[1]

Visualized Safety Logic

The following diagram illustrates the decision-making process for PPE selection and spill response, ensuring immediate logical reaction to changing conditions.



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Caption: Decision logic for PPE selection based on physical state and immediate spill response protocol.

References

- European Chemicals Agency (ECHA).EC Inventory: **Einecs 234-095-7** (Flurenol-dimethylammonium).[1] Retrieved from [Link][1][3]

- PubChem Database.Compound Summary: Flurenol-dimethylammonium (CAS 10532-56-6).
[1] National Library of Medicine. Retrieved from [[Link](#)]

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